

Safety and Handling Precautions for 1-Bromopyrene: A Technical Guide

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Compound of Interest

Compound Name: **1-Bromopyrene**

Cat. No.: **B033193**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Bromopyrene** (CAS No. 1714-29-0), a brominated polycyclic aromatic hydrocarbon utilized in various research and development applications, including environmental science, toxicology, and organic synthesis. [1] Due to its hazardous properties, strict adherence to safety protocols is imperative to minimize risk to personnel and the environment.

Hazard Identification and Classification

1-Bromopyrene is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

| Hazard Class | Category | Hazard Statement |
|---|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation.[2] [3][4][5] |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation.[2][3][4][5] |
| Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) | 3 | H335: May cause respiratory irritation.[2][3][4][5][6] |

Signal Word: Warning[3][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Bromopyrene** is provided below.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₆ H ₉ Br[1][7] |
| Molecular Weight | 281.15 g/mol [1][7] |
| Appearance | White to yellow to tan powder[1] |
| Melting Point | 102-105 °C[1] |
| Boiling Point | 255 °C at 7 mmHg[1] |
| Density | 1.578 g/cm ³ [1] |
| Solubility | No data available |

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for the safe handling of **1-Bromopyrene**.

Engineering Controls

- Ventilation: All work with **1-Bromopyrene** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[8] Ensure adequate ventilation to keep airborne concentrations below exposure limits.[9]
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[8]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Bromopyrene**:

| PPE Category | Specification |
|------------------------|--|
| Eye/Face Protection | Tightly-sealing safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[6][9][10] A face shield should be worn in addition to goggles when handling larger quantities or if there is a risk of splashing.[10] |
| Hand Protection | Chemical-resistant gloves such as nitrile or neoprene are recommended.[10] Inspect gloves for integrity before each use and dispose of them immediately after contamination.[8][10] |
| Body Protection | A flame-resistant lab coat, fully buttoned, is required.[8][10] A chemical-resistant apron is recommended when handling significant quantities.[10] |
| Respiratory Protection | For situations where a fume hood is not available or in case of a spill, a NIOSH-approved respirator with organic vapor cartridges is necessary.[10] A dust mask of type N95 (US) is also recommended.[4] |

Safe Handling and Storage

Handling

- Avoid all personal contact, including inhalation.[2]
- Wear appropriate protective clothing to prevent skin and eye contact.[2][9]
- Avoid the formation of dust and aerosols.[3][9]
- Use only in a well-ventilated area, preferably a chemical fume hood.[2][6][9]
- Do not eat, drink, or smoke when handling this product.[2]
- Wash hands thoroughly with soap and water after handling.[2][8]

- Contaminated work clothing should be laundered separately before reuse.[[2](#)]

Storage

- Store in a cool, dry, and well-ventilated place.[[2](#)][[6](#)][[9](#)]
- Keep the container tightly closed.[[2](#)][[6](#)][[9](#)]
- Store locked up.[[2](#)][[3](#)][[6](#)][[9](#)]
- Store away from incompatible materials and foodstuff containers.[[2](#)]
- Protect containers from physical damage and check regularly for leaks.[[2](#)]

First Aid Measures

In the event of exposure, follow these first aid protocols and seek immediate medical attention.

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][5][6][8][9] |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[2][3][5][6][8] |
| Eye Contact | Rinse cautiously with water for at least 15 minutes, holding the eyelids apart. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][3][5][6][8][9] |
| Ingestion | Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][5][6] |

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuation: Evacuate the immediate area.[9]
- Personal Protection: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and safety goggles.[2][9]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[3][9]
- Cleanup: For dry spills, use dry clean-up procedures and avoid generating dust.[2] Sweep up, shovel, or vacuum the material and place it into a suitable, labeled container for disposal. [2][5][6] After cleanup, wash the area with water.[2]

- Ignition Sources: Remove all sources of ignition.[\[9\]](#)

Disposal Considerations

All waste containing **1-Bromopyrene** must be treated as hazardous waste.[\[10\]](#) Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)[\[6\]](#)[\[9\]](#)

Experimental Protocols

Protocol for Weighing and Preparing Solutions of 1-Bromopyrene

- Preparation: Don all required PPE (safety goggles, face shield, chemical-resistant gloves, and a flame-resistant lab coat). Ensure the chemical fume hood is operational.
- Weighing:
 - Place a weigh boat on an analytical balance inside the chemical fume hood.
 - Tare the balance.
 - Carefully transfer the desired amount of **1-Bromopyrene** powder to the weigh boat using a clean spatula. Avoid creating dust.
 - Record the weight.
- Solution Preparation:
 - Place a suitable container (e.g., a volumetric flask) with a stir bar inside the fume hood.
 - Carefully add the weighed **1-Bromopyrene** to the container.
 - Using a funnel, add the desired solvent to the container.
 - Stir the mixture until the solid is completely dissolved.
 - If necessary, dilute to the final volume with the solvent.

- Cleanup:
 - Wipe down the spatula and any contaminated surfaces within the fume hood with a suitable solvent and then with soap and water.
 - Dispose of the weigh boat and any contaminated wipes in a designated hazardous waste container.
 - Remove and dispose of gloves in the appropriate hazardous waste stream.
 - Wash hands thoroughly.

Visualizations

Caption: Workflow for the safe handling of **1-Bromopyrene**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. chemicalbook.com [chemicalbook.com]
- 4. 1-Bromopyrene 96 1714-29-0 [sigmaaldrich.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. fishersci.com [fishersci.com]
- 7. chemscene.com [chemscene.com]
- 8. benchchem.com [benchchem.com]
- 9. echemi.com [echemi.com]
- 10. benchchem.com [benchchem.com]

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